

Technical Guide: Safety and Handling of 1-[4-(4-Fluorophenoxy)phenyl]ethanone

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Compound of Interest

Compound Name: 1-[4-(4-Fluorophenoxy)phenyl]ethanone

Cat. No.: B1334159

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. The information provided is based on available data for **1-[4-(4-Fluorophenoxy)phenyl]ethanone** and structurally similar compounds. A specific Safety Data Sheet (SDS) for this compound (CAS No. 35114-93-3) was not available at the time of writing. Therefore, all handling and safety procedures should be conducted with the utmost caution, and a comprehensive risk assessment should be performed by qualified personnel before commencing any work.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **1-[4-(4-Fluorophenoxy)phenyl]ethanone**. This data is crucial for proper storage and handling.

Property	Value	Reference
CAS Number	35114-93-3	[1] [2]
Molecular Formula	C ₁₄ H ₁₁ FO ₂	[1] [2]
Molecular Weight	230.24 g/mol	[1] [2]
Appearance	Off-white crystals	[2]
Melting Point	66-72 °C	[2]
Boiling Point	166-172 °C at 2.5 Torr	[3]
Purity	≥ 99% (HPLC)	[2]
Storage Conditions	Store at 0-8 °C	[2]

Hazard Identification and GHS Classification (Inferred)

A specific Globally Harmonized System (GHS) classification for **1-[4-(4-Fluorophenoxy)phenyl]ethanone** is not readily available. The following classification is inferred from structurally related compounds, such as other substituted aromatic ketones. It is imperative to handle this compound as if it possesses these hazards until a definitive classification is obtained.

Hazard Class	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	 alt text
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	 alt text

Signal Word: Warning

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is essential to minimize risk when working with **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

Engineering Controls

- Ventilation: All manipulations of this compound, including weighing and transferring, should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-[4-(4-Fluorophenoxy)phenyl]ethanone**:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected for integrity before each use and changed frequently.
Body Protection	A flame-retardant lab coat. Additional protective clothing may be required based on the scale of the experiment.
Respiratory Protection	Not typically required when working in a fume hood. If there is a risk of aerosol generation outside of a contained system, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Handling Procedures

- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.
- Dispensing: As the compound is a solid, care should be taken to avoid generating dust. Use appropriate tools for transferring the solid.
- Spill Management: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal.

Storage Procedures

- Container: Store in a tightly sealed, properly labeled container.
- Conditions: Keep in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and bases.^[4] The recommended storage temperature is between 0 °C and 8 °C.^[2]
- Segregation: Store away from heat, sparks, and open flames.^[4]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and highly toxic gases, including carbon monoxide, carbon dioxide, and hydrogen fluoride, may be generated.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

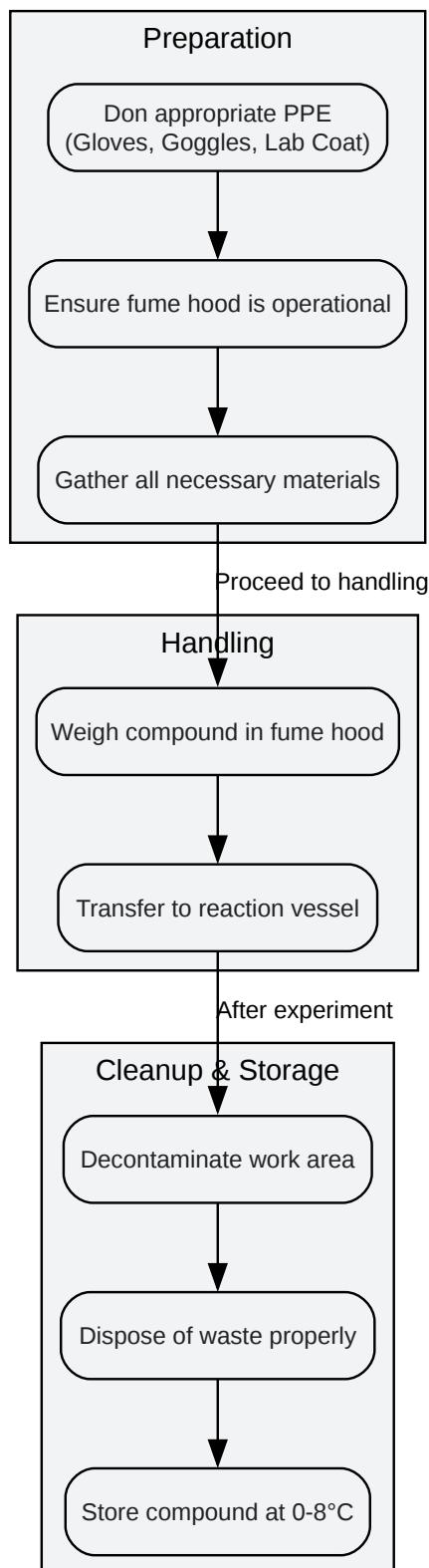
Disposal Considerations

- Waste Disposal: Dispose of this compound and its container in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

- Contaminated Packaging: Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Visualized Workflows

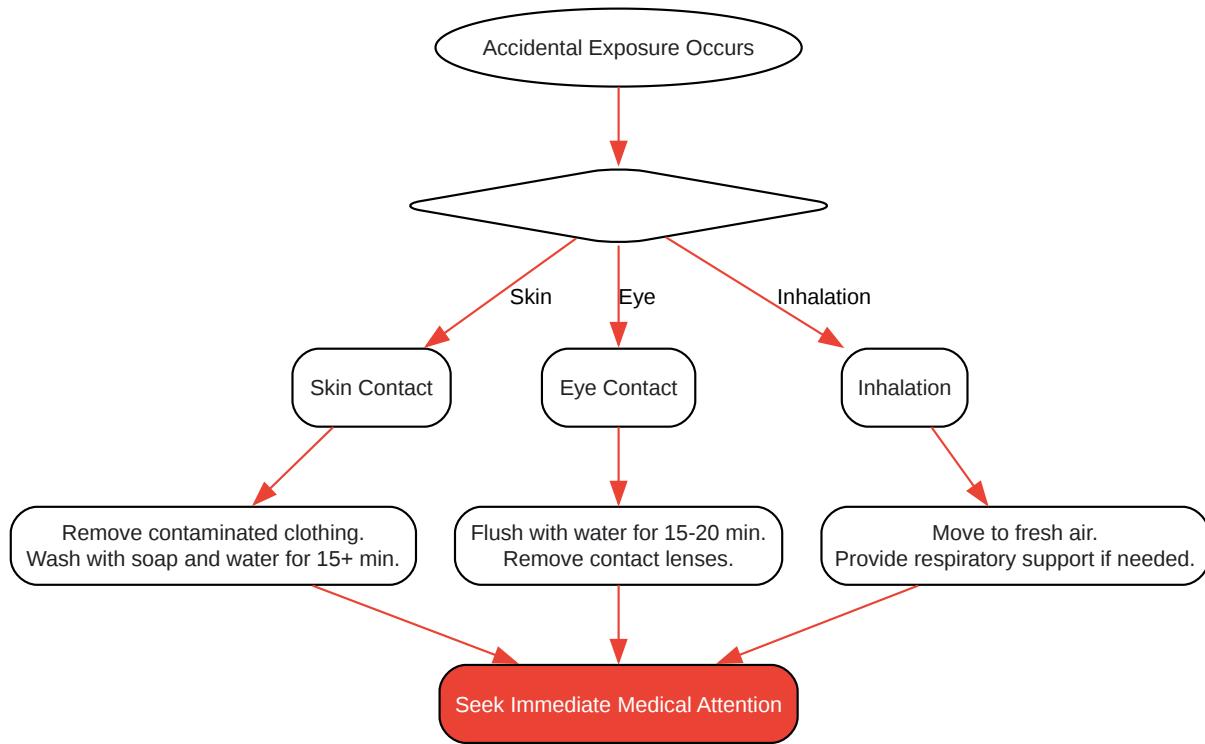
Standard Handling Workflow



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Caption: Standard laboratory workflow for handling **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

Emergency Response Logic for Accidental Exposure



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Caption: Decision-making flow for first aid response to accidental exposure.

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